

Technical Support Center: Optimizing Becliconazole for Antifungal Assays

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Compound of Interest

Compound Name: *Becliconazole*

Cat. No.: *B056024*

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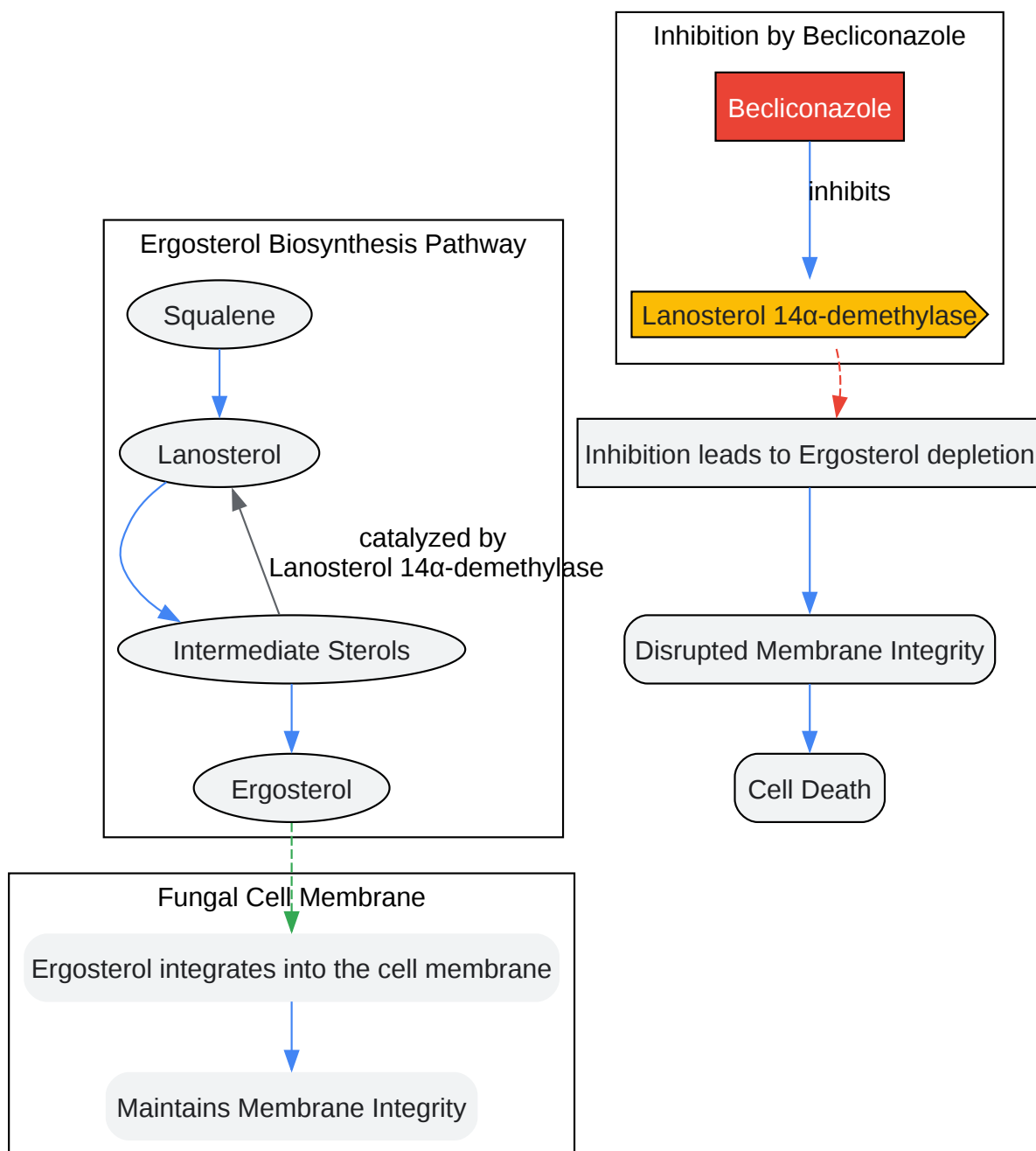
This technical support center provides researchers, scientists, and drug development professionals with comprehensive troubleshooting guides and frequently asked questions (FAQs) for the effective use of **Becliconazole** in antifungal assays.

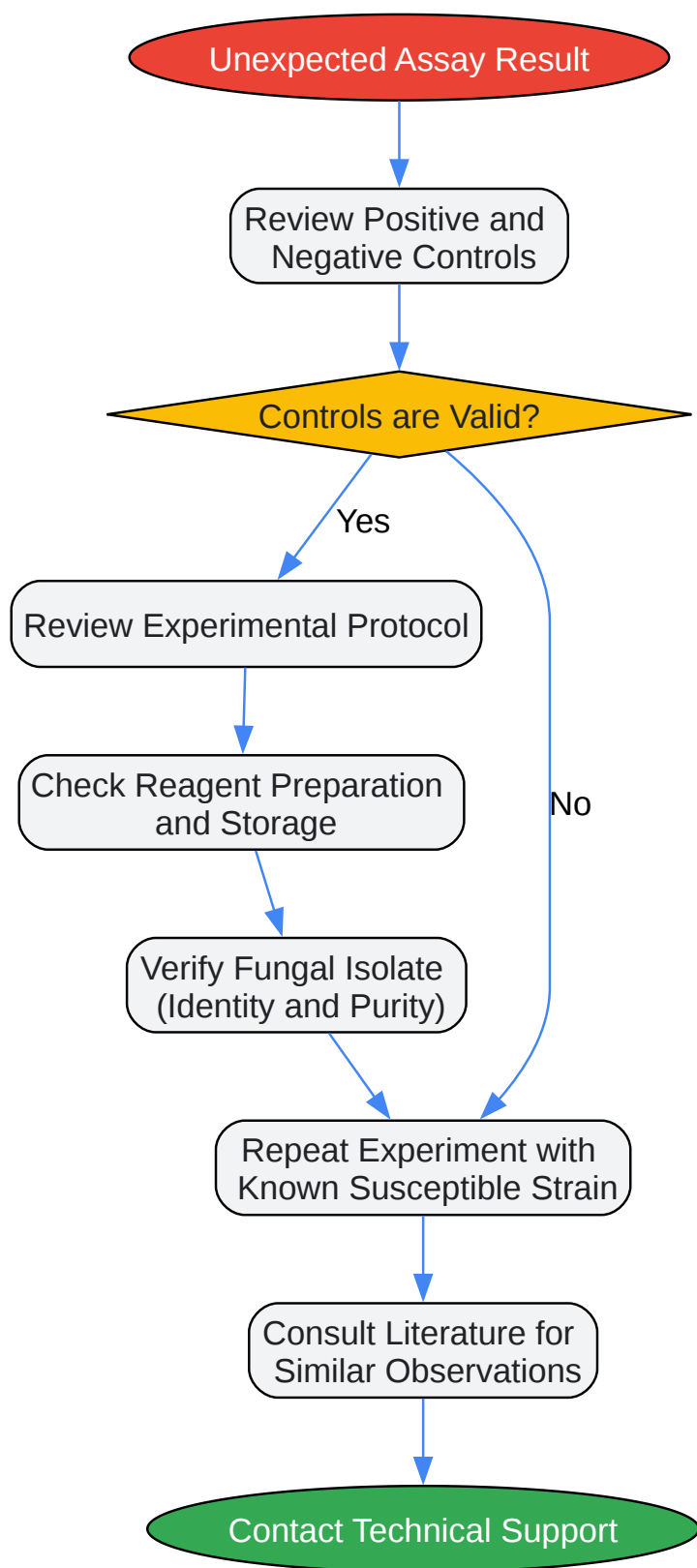
Frequently Asked Questions (FAQs)

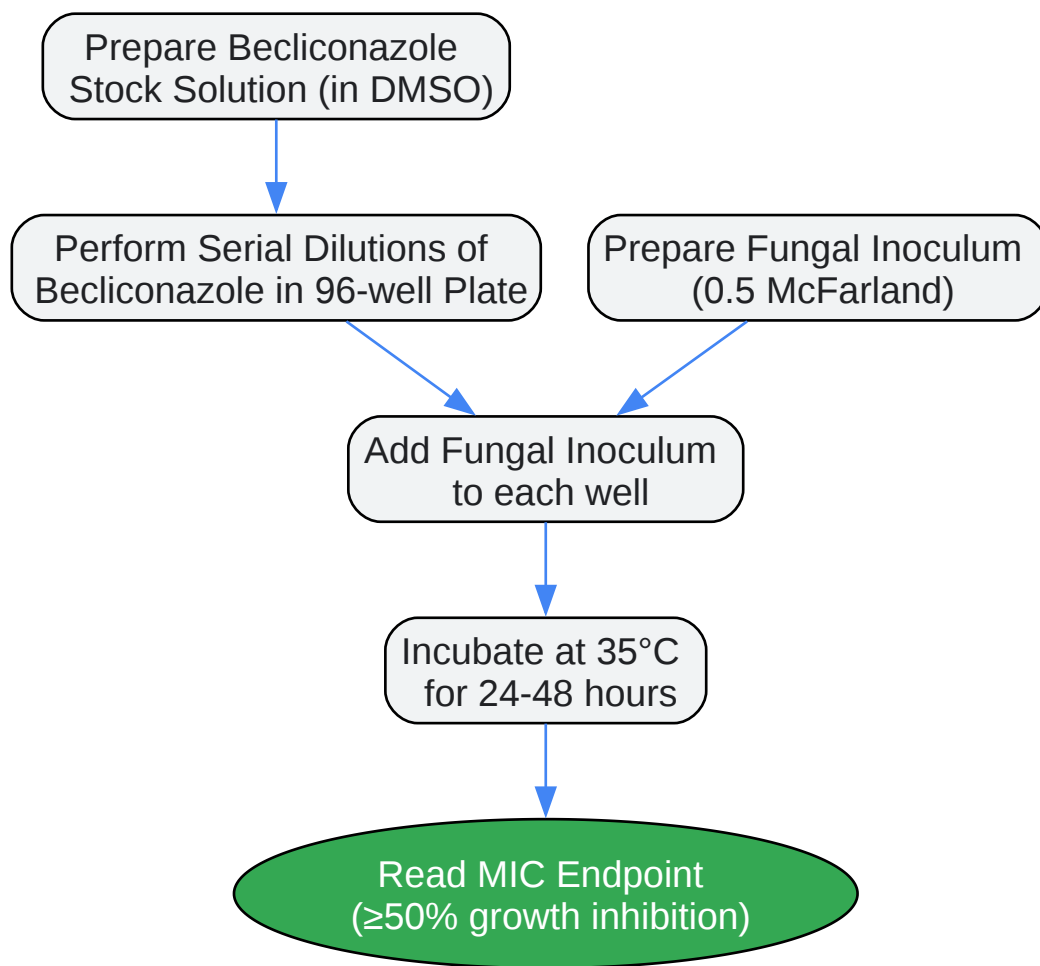
Q1: What is the mechanism of action of **Becliconazole**?

Becliconazole is an azole antifungal agent. Its primary mechanism of action is the inhibition of the fungal cytochrome P450 enzyme, lanosterol 14 α -demethylase, which is essential for the conversion of lanosterol to ergosterol.^{[1][2][3][4][5]} Ergosterol is a vital component of the fungal cell membrane, and its depletion disrupts membrane integrity, leading to increased permeability, cell lysis, and ultimately, fungal cell death.^{[3][4]}

Below is a diagram illustrating the ergosterol biosynthesis pathway and the inhibitory action of **Becliconazole**.







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